

Clarification Required: Multiple Proteins Identified as "AAP4"

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Compound of Interest

Compound Name: AAP4

Cat. No.: B15564217

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Our initial investigation to develop application notes for an "**AAP4** antibody" in co-immunoprecipitation (Co-IP) experiments has revealed a critical ambiguity. The designation "**AAP4**" is used for several distinct proteins, making it impossible to provide a specific and accurate protocol without further clarification.

The following proteins have been identified under the "**AAP4**" nomenclature:

- Amino Acid Permease 4 (**AAP4**): A plant protein involved in amino acid transport.
- Androgen Receptor-Interacting Protein 4 (ARIP4): Also known as RAD54L2, this protein is involved in androgen signaling and DNA repair.
- Adaptor Protein Complex 4 (AP-4): A protein complex involved in protein sorting at the trans-Golgi network. The search results refer to antibodies targeting subunits of this complex (e.g., the $\sigma 4$ subunit).
- Cytoskeleton-Associated Protein 4 (CKAP4): A transmembrane protein that acts as a cell surface receptor and is involved in various signaling pathways related to cell proliferation and migration.
- Amyloid Precursor Protein (APP), Peptide #4: A product from Aves Labs with the SKU "APP4" is an antibody targeting a specific peptide sequence within the human Amyloid Precursor Protein.

To provide you with the detailed and accurate Application Notes and Protocols you require, please specify which of these "**AAP4**" proteins is the target of your co-immunoprecipitation experiments. Once the correct target protein is identified, we can proceed with gathering the relevant data, creating detailed protocols, and generating the requested visualizations.

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